

# A Comparative Analysis of F1839 Foam Grades for Orthopedic Device Testing

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## Compound of Interest

Compound Name: F1839-I

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For researchers, scientists, and drug development professionals, the selection of an appropriate analog for human bone is a critical step in the pre-clinical testing of orthopedic devices and instruments. F1839 rigid polyurethane foam is a widely accepted standard material for this purpose, offering a consistent and reliable alternative to cadaveric bone. This guide provides a comparative study of different F1839 foam grades, detailing their mechanical properties and the standardized experimental protocols used for their evaluation.

F1839 foam is a rigid, unicellular polyurethane foam designed to simulate the mechanical properties of human cancellous bone.<sup>[1][2]</sup> Its primary application is in the mechanical testing of orthopedic devices, such as bone screws, plates, and other fixation instruments.<sup>[1]</sup> The material is available in various grades, which are primarily differentiated by their density. This variation in density allows for the simulation of a range of bone qualities, from healthy to osteoporotic.<sup>[3]</sup>

## Comparative Mechanical Properties of F1839 Foam Grades

The selection of an appropriate F1839 foam grade is crucial for replicating the intended physiological conditions in a laboratory setting. The mechanical properties of the foam, such as compressive strength, shear strength, and screw holding capacity, are key parameters in this selection process. The following tables summarize the quantitative data for a range of commercially available F1839 foam grades.

Grade	Density (pcf)	Density (g/cc)	Compressive Strength (MPa)	Compressive Modulus (MPa)
5	5	0.08	0.6	16
10	10	0.16	2.2	58
12	12	0.19	3.2	81
15	15	0.24	4.9	123
20	20	0.32	8.4	210
25	25	0.40	13	317
30	30	0.48	18	445
35	35	0.56	24	592
40	40	0.64	31	759
50	50	0.80	48	1148

Grade	Tensile Strength (MPa)	Tensile Modulus (MPa)	Shear Strength (MPa)	Shear Modulus (MPa)
5	1.0	32	0.59	7.1
10	2.1	86	1.6	19
12	2.5	112	2.1	24
15	3.7	173	2.8	33
20	5.6	284	4.3	49
25	8.8	399	5.9	68
30	12	592	7.6	87
35	16	713	9.4	108
40	19	1000	11	130
50	27	1469	16	178

## Experimental Protocols

The mechanical properties presented above are determined through standardized testing procedures. The following are detailed methodologies for the key experiments cited.

### Compressive Strength and Modulus Testing (ASTM D1621)

This test determines the compressive properties of rigid cellular plastics.

#### Specimen Preparation:

- Specimens should be square or circular with a minimum surface area of 25.8 cm<sup>2</sup> and a maximum of 232 cm<sup>2</sup>.<sup>[2]</sup>
- The minimum height of the specimen is 25.4 mm, and it should not exceed its width or diameter.<sup>[3]</sup>
- A minimum of five specimens should be tested for each foam grade.

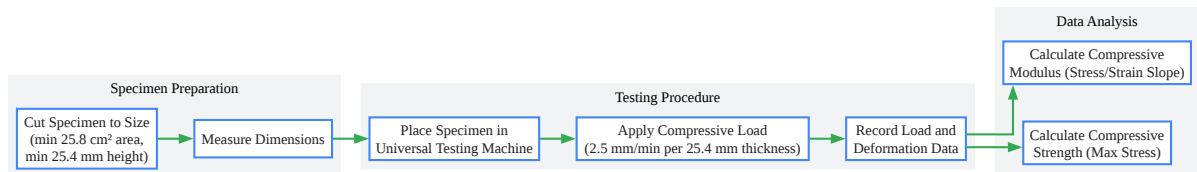
#### Procedure:

- Measure the dimensions of the test specimen accurately.
- Place the specimen between two parallel compression platens on a universal testing machine.<sup>[1][2]</sup>
- Apply a compressive load at a constant rate of crosshead motion. The test speed is typically 2.5 mm/min for each 25.4 mm of specimen thickness.<sup>[3]</sup>
- Continue the test until the specimen yields or until it has been compressed to 13% of its original thickness.<sup>[3]</sup>
- Record the load and deformation data throughout the test.

#### Data Analysis:

- **Compressive Strength:** The maximum compressive stress sustained by the specimen.

- Compressive Modulus: The slope of the initial linear portion of the stress-strain curve.



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Workflow for Compressive Strength and Modulus Testing.

## Shear Strength and Modulus Testing (ASTM C273)

This test method determines the shear properties of sandwich core materials, which is adapted for testing foam blocks.

Specimen Preparation:

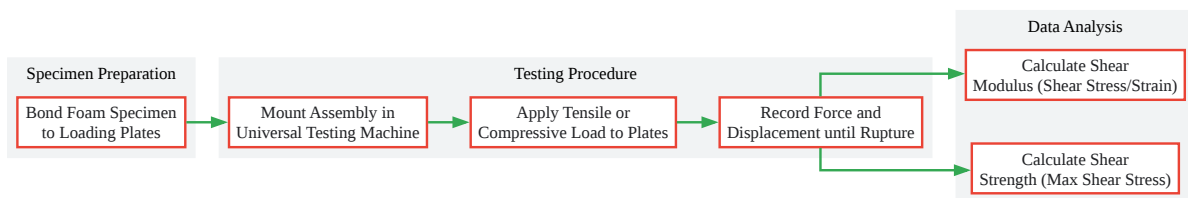
- Test specimens are prepared and bonded to loading plates.

Procedure:

- Mount the specimen-loading plate assembly into a universal testing machine.
- Apply either a tensile or compressive force to the loading plates to induce a shear stress in the foam core. The load should be applied at a rate that causes failure within 3 to 6 minutes. [4]
- Record the force and displacement data continuously until the specimen ruptures.[5]

Data Analysis:

- **Shear Strength:** The maximum shear stress the material can withstand.
- **Shear Modulus:** The ratio of shear stress to shear strain in the initial linear region of the stress-strain curve.



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Workflow for Shear Strength and Modulus Testing.

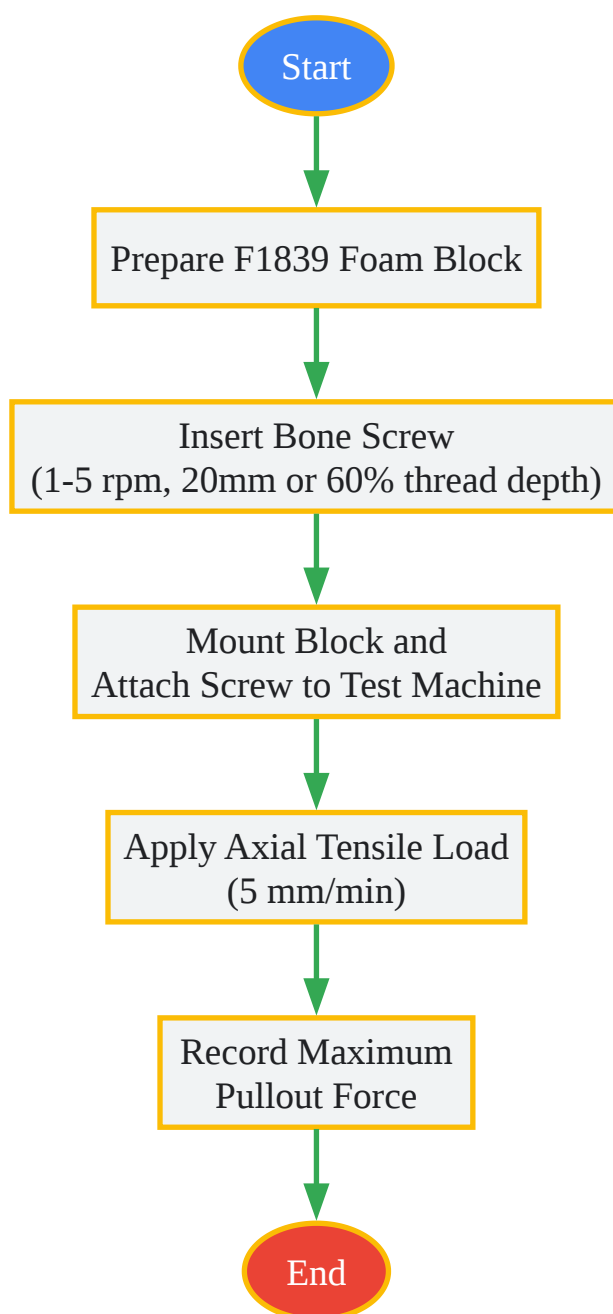
## Axial Screw Pullout Strength Testing (ASTM F543, Annex A3)

This test measures the axial force required to pull a medical bone screw out of a standardized test block.

Procedure:

- **Screw Insertion:**
  - Drill a pilot hole in the F1839 foam test block, if required by the screw type.
  - Insert the bone screw into the test block at a rotational speed of 1 to 5 rpm.[6]
  - The screw is typically inserted to a depth of 20 mm or 60% of its thread length.[6]
- **Pullout Test:**

- Mount the test block in a fixture on a universal testing machine.
- Attach the screw head to the actuator of the testing machine.
- Apply a tensile load along the axis of the screw at a constant rate of 5 mm/min until the screw is pulled out of the foam block.<sup>[6]</sup>
- Record the maximum pullout force.



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### Workflow for Axial Screw Pullout Strength Testing.

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